

In-Depth Technical Guide: 6-O-Desmethyl Donepezil-d5

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Compound of Interest

Compound Name: 6-O-Desmethyl Donepezil-d5

Cat. No.: B602621

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-O-Desmethyl Donepezil-d5**, a labeled metabolite of Donepezil. The information compiled is essential for researchers engaged in pharmacokinetic and metabolic studies of Donepezil, an acetylcholinesterase inhibitor used in the treatment of Alzheimer's disease. This document outlines the typical analytical specifications, detailed experimental protocols for its quantification, and the metabolic pathway of its parent compound.

Certificate of Analysis Data

While a specific Certificate of Analysis for a single batch is not publicly available, the following table summarizes the typical quantitative data and specifications for **6-O-Desmethyl Donepezil-d5**, based on information from various suppliers and analytical literature.

Test	Specification	Method
Appearance	Pale-Yellow Solid	Visual Inspection
Molecular Formula	C ₂₃ H ₂₂ D ₅ NO ₃	Mass Spectrometry
Molecular Weight	370.50 g/mol	Mass Spectrometry
CAS Number	1189443-74-0	-
Purity (by HPLC)	≥98%	High-Performance Liquid Chromatography
Isotopic Purity	≥99% Deuterium	Mass Spectrometry
Storage Temperature	-20°C Freezer	-

Experimental Protocols

Accurate quantification of **6-O-Desmethyl Donepezil-d5** is critical for metabolic and pharmacokinetic studies. Below are detailed methodologies for its analysis in biological matrices.

HPLC Method for Quantification in Plasma

A high-performance liquid chromatography (HPLC) method has been developed for the simultaneous detection of Donepezil and its metabolites.[\[1\]](#)

- Sample Preparation (Liquid-Liquid Extraction):
 - Alkalinize plasma samples.
 - Perform extraction using a solvent mixture of n-hexane/dichloromethane/ethyl acetate (45:40:15).
 - Use Disopyramide as the internal standard.
 - Evaporate the organic layer to dryness.
 - Reconstitute the residue in 200 µL of the mobile phase.[\[1\]](#)

- Chromatographic Conditions:
 - Column: X-Terra, RP8[1]
 - Mobile Phase: Acetonitrile (85%) : 1% Acetic Acid (15%)[1]
 - Flow Rate: 1.0 mL/min[1]
 - Injection Volume: 50 µL[1]
 - Detection: Photometric and fluorimetric detectors in tandem.[1]

LC-MS/MS Method for High-Sensitivity Quantification in Plasma

For higher sensitivity and selectivity, a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method is employed for the simultaneous determination of Donepezil and 6-O-desmethyl donepezil.[2][3]

- Sample Preparation (Solid-Phase Extraction):
 - Use 500 µL aliquots of human plasma.
 - Perform solid-phase extraction (SPE) using Waters Oasis HLB cartridges.[3]
- Chromatographic Conditions:
 - Column: Waters Novapak C18 (150 mm x 3.9 mm, 4 µm)[3]
 - Mobile Phase: Isocratic conditions (details not specified in the abstract).
 - Run Time: 6.0 minutes[3]
- Mass Spectrometry Conditions:
 - Ionization Mode: Positive Ion Electrospray[3]
 - Acquisition Mode: Multiple Reaction Monitoring (MRM)[3]

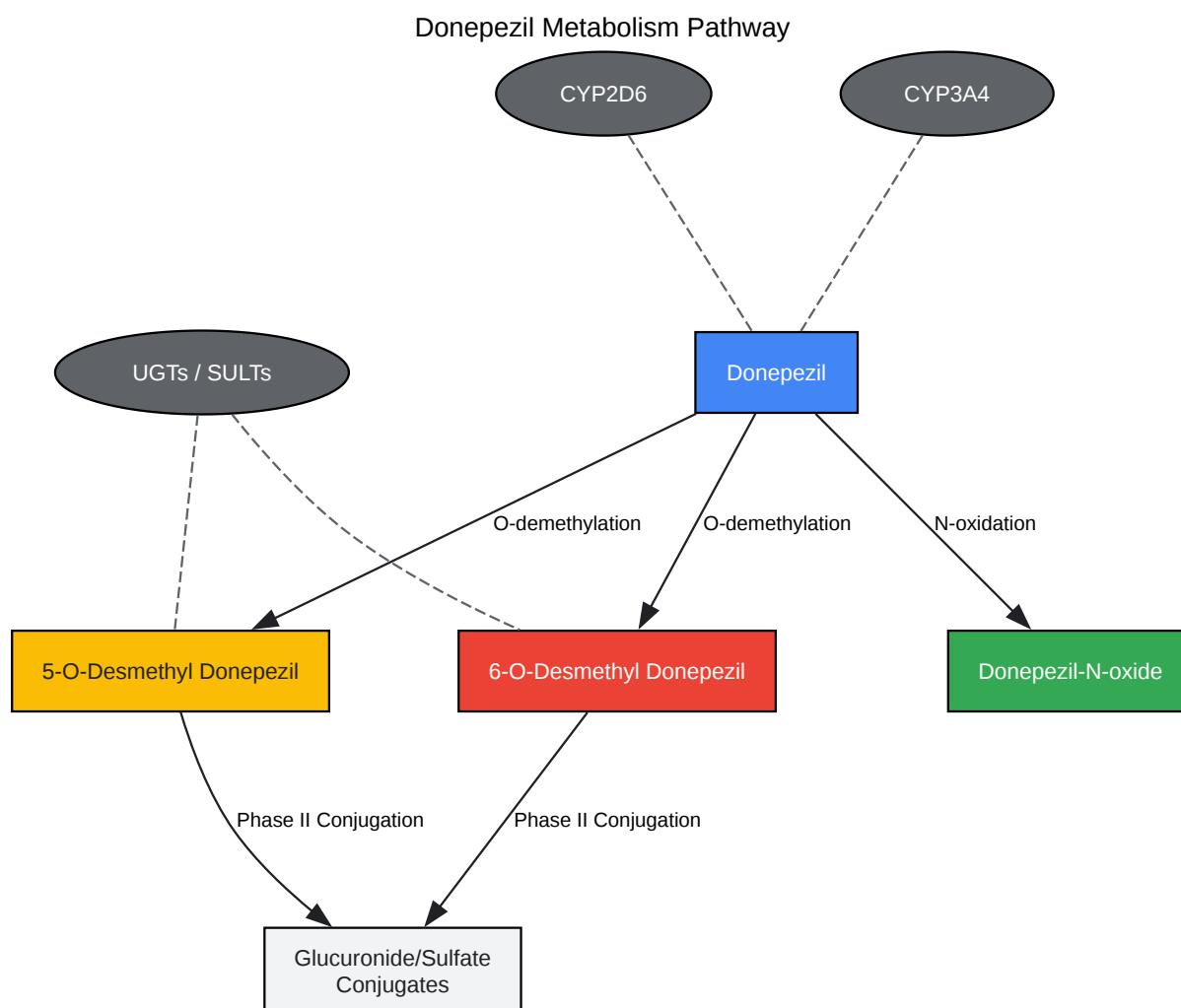
- Transitions:
 - Donepezil: m/z 380.1 \rightarrow 91.2[3]
 - 6-O-desmethyl donepezil: m/z 366.3 \rightarrow 91.3[3]
 - Galantamine (Internal Standard): m/z 288.2 \rightarrow 213.2
- Performance:
 - Linearity: 0.02–10.0 ng/mL for 6-O-desmethyl donepezil.[3]

Metabolic Pathway and Signaling

Donepezil undergoes extensive metabolism in the liver, primarily mediated by cytochrome P450 enzymes, to form several metabolites, including the pharmacologically active 6-O-Desmethyl Donepezil.

Donepezil Metabolism Workflow

The following diagram illustrates the major metabolic pathways of Donepezil.



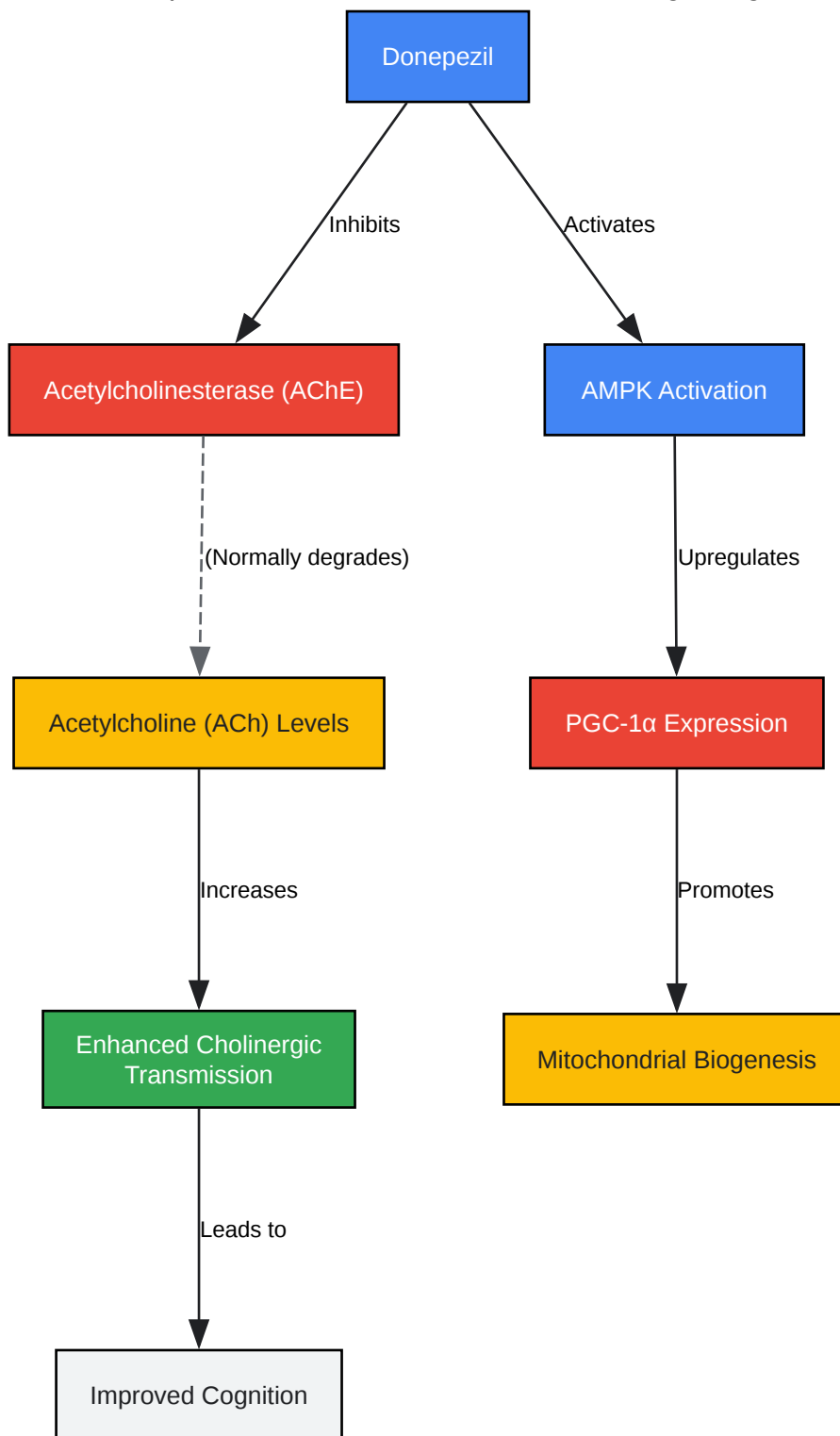
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Caption: Metabolic pathways of Donepezil leading to its primary metabolites.

Mechanism of Action and Downstream Effects

Donepezil's primary mechanism of action is the reversible inhibition of acetylcholinesterase (AChE), which increases the availability of acetylcholine in the synaptic cleft.[4] Emerging research also suggests that Donepezil may have multimodal actions beyond cholinesterase inhibition, including influencing mitochondrial biogenesis through the AMPK/PGC-1 α signaling pathway.[5]

Donepezil Mechanism and Downstream Signaling

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